

silver dibenzyl phosphate molecular weight and formula

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Compound of Interest

Compound Name: Silver dibenzyl phosphate

Cat. No.: B032769

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In-Depth Technical Guide to Silver Dibenzyl Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **silver dibenzyl phosphate**, a key intermediate in organic and medicinal chemistry. It covers its chemical properties, a detailed synthesis protocol, and its applications, with a focus on data presentation and experimental methodology.

Core Compound Data

Silver dibenzyl phosphate is a metal-organic compound valued for its role as a reactive intermediate in various synthetic pathways.^[1] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ AgO ₄ P	[2]
Molecular Weight	385.10 g/mol	[2]
CAS Number	50651-75-7	
Appearance	White solid	[3]
Melting Point	215 °C	[4]
Solubility	Insoluble in water	

Synthesis of Silver Dibenzyl Phosphate

The synthesis of **silver dibenzyl phosphate** is a straightforward precipitation reaction involving dibenzyl phosphate and a soluble silver salt, typically silver nitrate.[3] The following protocol details a common laboratory-scale preparation.

Experimental Protocol

Materials:

- Dibenzyl phosphate (2.78 g, 10 mmol)
- Deionized water (60 mL)
- 1 N Sodium hydroxide (NaOH) solution
- Silver nitrate (AgNO₃) (1.89 g, 11 mmol)
- Phosphorus pentoxide (P₂O₅) for drying

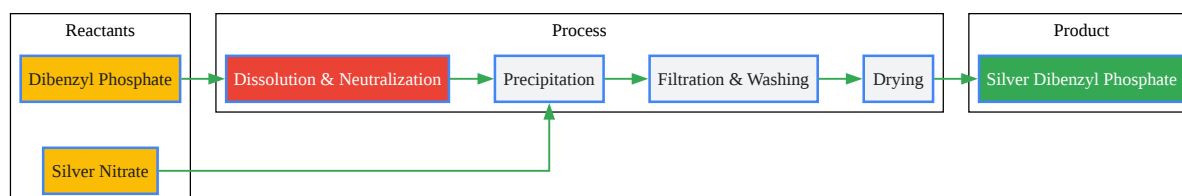
Procedure:

- Dissolve 2.78 g (10 mmol) of dibenzyl phosphate in 40 mL of deionized water in a beaker and cool the mixture in an ice bath.

- While stirring, slowly add 1 N NaOH solution dropwise until the pH of the reaction mixture reaches approximately 7. At this point, the solid dibenzyl phosphate should be almost completely dissolved.
- In a separate beaker, dissolve 1.89 g (11 mmol) of silver nitrate in 20 mL of deionized water.
- Slowly add the silver nitrate solution to the dibenzyl phosphate solution. A white solid will precipitate.
- Collect the resulting white solid by filtration and wash it with deionized water.
- Place the solid over phosphorus pentoxide and dry it under a vacuum to yield **silver dibenzyl phosphate**.^[3]

Expected Yield: 3.18 g (82.5%)^[3]

Synthesis Workflow



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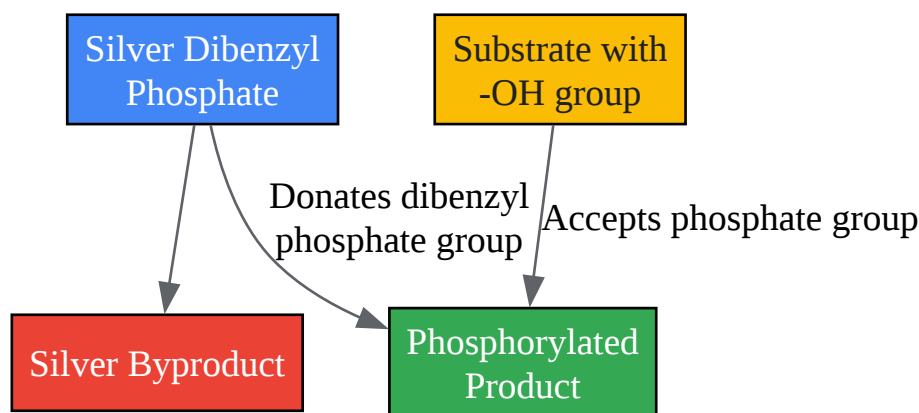
A flowchart illustrating the synthesis of **silver dibenzyl phosphate**.

Applications in Chemical Synthesis

Silver dibenzyl phosphate serves as a valuable reactive intermediate in organophosphate and metal-organic chemistry.^[1] It is particularly noted as a reactant in the synthesis of pharmaceutical compounds such as cortisone 21-phosphate.^[3] Its utility stems from the ability

of the dibenzyl phosphate anion to act as a phosphorylating agent, while the silver cation can facilitate specific reactions.

Logical Relationship in Phosphorylation



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The role of **silver dibenzyl phosphate** in a phosphorylation reaction.

While detailed experimental protocols for its use are often proprietary or specific to the synthesis of a particular target molecule, its general application involves the transfer of the dibenzyl phosphate group to a suitable substrate. This makes it a key building block for creating more complex organophosphate compounds.[1] Further research into its catalytic activities and interactions with various metal centers continues to be an area of interest for academic and industrial laboratories.[1]

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References

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